

Cyanacure: A Technical Guide to Laboratory Health and Safety

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Compound of Interest

Compound Name: Cyanacure

Cat. No.: B1207773

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety considerations for the laboratory use of **Cyanacure**, also known by its chemical name 1,2-Bis[2-aminophenylthio]ethane.[1] **Cyanacure** is utilized in various industrial and scientific research applications, including as a curing agent for polyurethane elastomers.[1][2] It has been considered as a substitute for 4,4'-methylene bis(2-chloroaniline) (MOCA), a regulated carcinogen.[3][4][5][6][7][8] This document outlines the potential hazards, summarizes key safety data, and provides recommended protocols for safe handling and emergency procedures.

Hazard Identification and Classification

Cyanacure is a chemical that requires careful handling due to its potential health effects. Studies have indicated that **Cyanacure** exhibits mutagenic activity in *Salmonella typhimurium* tester strains TA98 and TA100.[9]

Signal Word: Warning

Hazard Statements:

- Causes skin irritation.
- Causes serious eye irritation.

- May cause respiratory irritation.

Precautionary Statements:

- Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- Wash skin thoroughly after handling.
- Wear protective gloves/protective clothing/eye protection/face protection.[1]
- IF ON SKIN: Wash with plenty of water.[1]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- Store in a well-ventilated place. Keep container tightly closed.[1]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **Cyanacure** is presented in the table below.

Property	Value
Chemical Name	2,2'-(ethylenedithio)dianiline[1]
Synonyms	Cyanacure; EINECS 257-901-9; 2-({2-[(2-AMINOPHENYL)THIO]ETHYL}THIO)ANILINE[1]
CAS Number	52411-33-3[1]
Molecular Formula	C14H16N2S2
Molecular Weight	276.42 g/mol
Appearance	No data available
Odor	No data available
Melting Point/Freezing Point	No data available
Boiling Point and Boiling Range	No data available
Flash Point	No data available
Evaporation Rate	No data available
Flammability (solid, gas)	No data available
Upper/Lower Flammability or Explosive Limits	No data available
Vapor Pressure	No data available
Vapor Density	No data available
Relative Density	No data available
Solubility(ies)	No data available
Partition Coefficient: n-octanol/water	No data available
Auto-ignition Temperature	No data available
Decomposition Temperature	No data available
Viscosity	No data available

Note: "No data available" indicates that this information was not specified in the reviewed safety data sheets.

Experimental Protocols and Safe Handling

Adherence to strict safety protocols is mandatory when working with **Cyanacure** in a laboratory setting. The following sections detail the necessary procedures for safe handling, storage, and disposal.

Personal Protective Equipment (PPE)

The following diagram illustrates the essential personal protective equipment required when handling **Cyanacure**.



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Caption: Required Personal Protective Equipment for Handling **Cyanacure**.

Engineering Controls and Laboratory Practices

Proper engineering controls and laboratory practices are crucial for minimizing exposure to **Cyanacure**.

- Ventilation: Always handle **Cyanacure** in a well-ventilated area.^[1] Use of a chemical fume hood is strongly recommended.
- Handling: Avoid contact with skin and eyes.^[1] Avoid the formation of dust and aerosols.^[1] Use non-sparking tools to prevent fire caused by electrostatic discharge.^[1]
- Hygiene: Wash hands thoroughly after handling.^[1] Contaminated clothing should be removed and washed before reuse.

Storage and Disposal

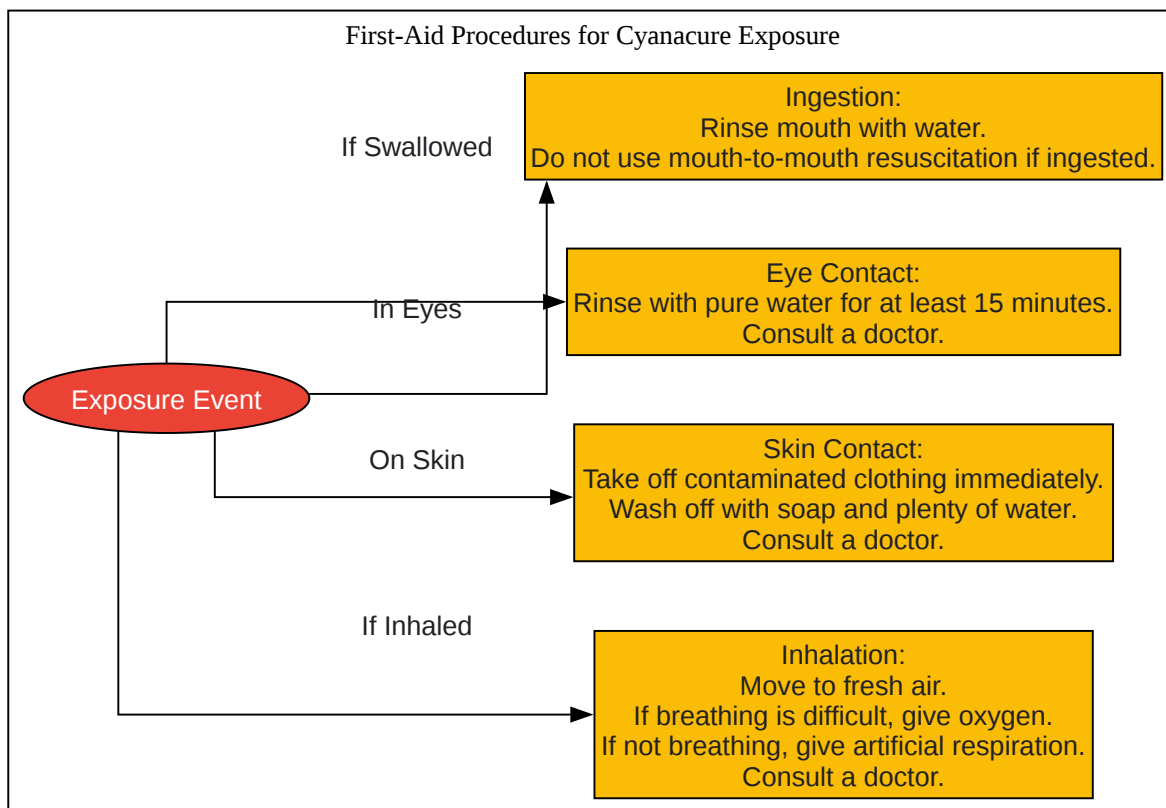
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)
- Disposal: Dispose of adhered or collected material promptly in accordance with appropriate local, state, and federal regulations.[\[1\]](#)

Emergency Procedures

In the event of an emergency involving **Cyanacure**, follow the procedures outlined below.

First-Aid Measures

The following diagram outlines the immediate first-aid steps to be taken in case of exposure.

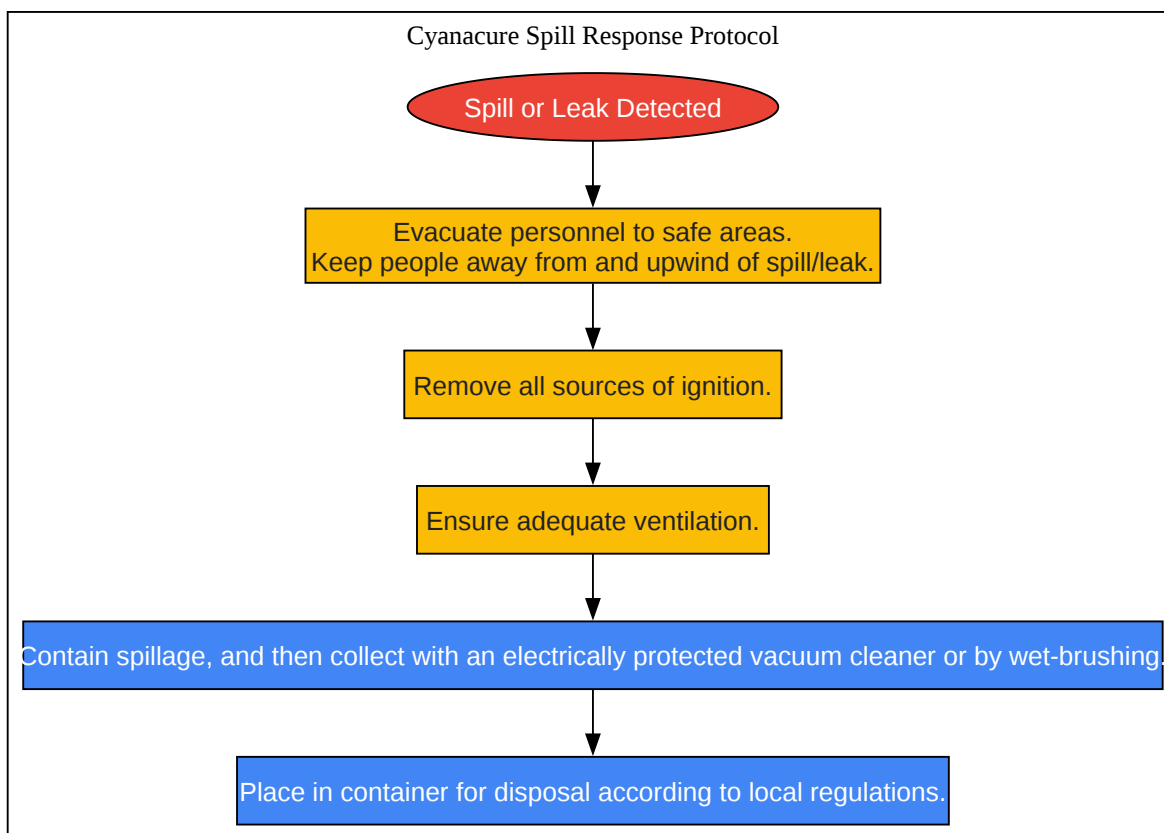


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Caption: First-Aid Measures for **Cyanacure** Exposure.

Spill and Leak Procedures

In the event of a spill or leak, the following workflow should be initiated.



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Caption: Workflow for Responding to a **Cyanacure** Spill.

Toxicological Information

Detailed toxicological data for **Cyanacure** is not extensively available in the public domain. However, its classification and the results of mutagenicity tests warrant a high degree of caution.

Endpoint	Result
Acute Toxicity	No data available
Skin Corrosion/Irritation	Causes skin irritation
Serious Eye Damage/Irritation	Causes serious eye irritation
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	Showed mutagenic activity in Salmonella typhimurium tester strains TA98 and TA100[9]
Carcinogenicity	No data available
Reproductive Toxicity	No data available
STOT-Single Exposure	May cause respiratory irritation
STOT-Repeated Exposure	No data available
Aspiration Hazard	No data available

This technical guide is intended to provide essential health and safety information for the laboratory use of **Cyanacure**. It is imperative that all users familiarize themselves with this information and the relevant Safety Data Sheets before handling this chemical. Always prioritize safety and adhere to established laboratory protocols.

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